

Technical Guide: Atrazine-3-mercaptopropanoic Acid

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Compound of Interest

Compound Name: *Atrazine-3-mercaptopropanoic acid*

CAS No.: *125454-31-1*

Cat. No.: *B12371089*

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CAS Number: 125454-31-1

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Atrazine-3-mercaptopropanoic acid**, a key hapten used in the development of immunoassays for the detection of the herbicide atrazine. This document details its chemical properties, a comprehensive experimental protocol for its synthesis, and its primary application in immunoassay development.

Chemical and Physical Properties

Atrazine-3-mercaptopropanoic acid is a derivative of atrazine, modified to include a carboxylic acid functional group, enabling its conjugation to carrier proteins for antibody production.

| Property | Value | Source |
|---------------------|---|------------|
| CAS Number | 125454-31-1 | [1] |
| Molecular Formula | C ₁₁ H ₁₉ N ₅ O ₂ S | [1] |
| Molecular Weight | 285.37 g/mol | Calculated |
| SMILES | O=C(O)CCSC1=NC(NCC)=NC(NC(C)C)=N1 | [1] |
| Primary Application | Hapten for immunoassay development | [2][3] |
| IC50 Value | 7.5 ng/mL for polyclonal antibody 1 | [1] |

Synthesis of Atrazine-3-mercaptopropanoic Acid

The following is a detailed experimental protocol for the synthesis of **Atrazine-3-mercaptopropanoic acid**, adapted from the method described by Goodrow et al.[2][3].

Materials and Reagents:

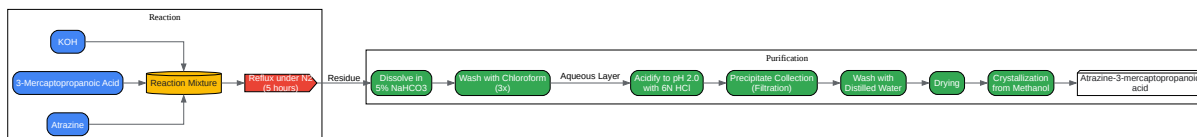
- Technical grade atrazine
- 3-mercaptopropanoic acid
- Potassium hydroxide (KOH)
- Nitrogen gas
- 5% Sodium bicarbonate (NaHCO₃) solution
- Chloroform
- 6 N Hydrochloric acid (HCl)
- Methanol

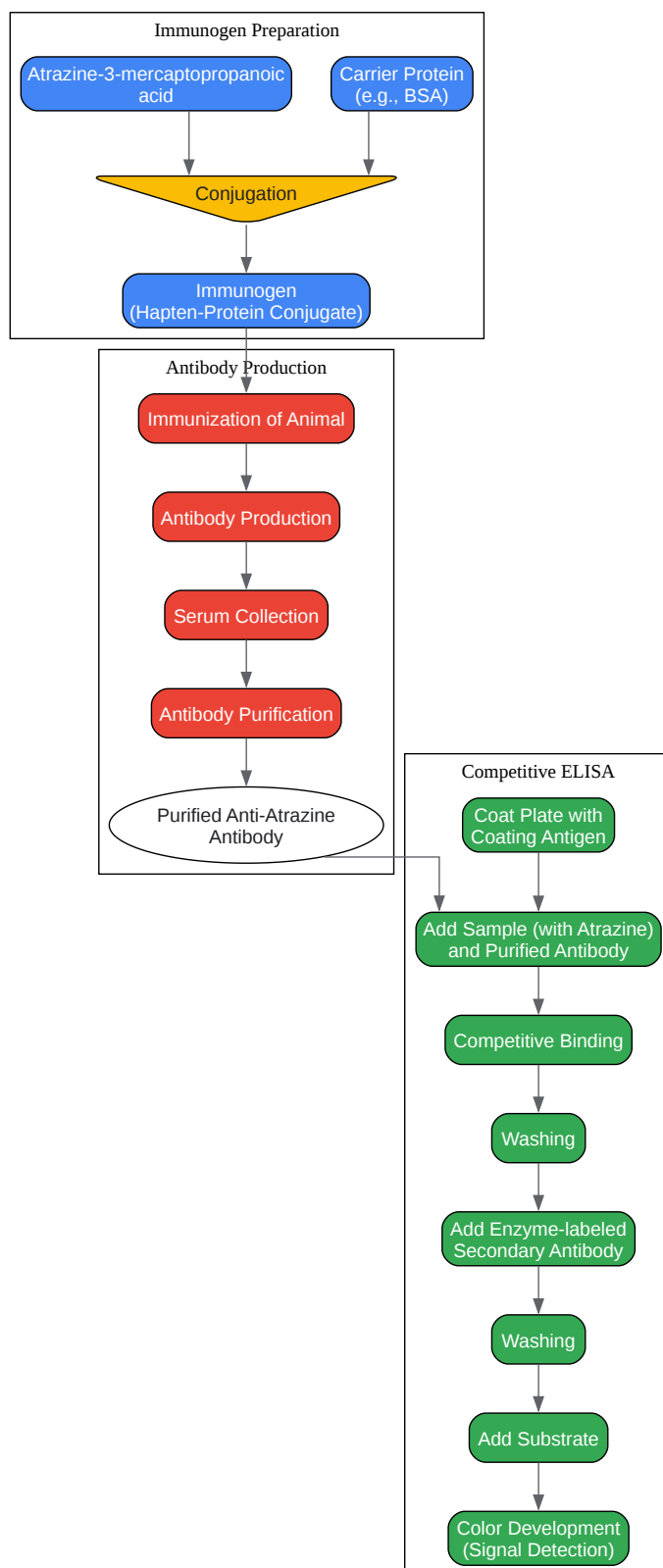
- Thin-layer chromatography (TLC) plate (silica gel GF/UV 254)
- TLC mobile phase: n-hexane:ethyl acetate:acetic acid (50:45:5)

Experimental Procedure:

- Reaction Setup: To a stirred solution of 5.01 mmol of technical grade atrazine, add 5.4 mmol of 3-mercaptopropanoic acid and 10.8 mmol of KOH.[2]
- Reflux: The reaction mixture is refluxed under a nitrogen atmosphere for 5 hours, during which a white solid will form.[2]
- Reaction Monitoring: The progress of the reaction can be monitored by TLC using a mobile phase of n-hexane:ethyl acetate:acetic acid (50:45:5).[2]
- Work-up:
 - After the reaction is complete, the residue is dissolved in 25 mL of 5% NaHCO₃. [2]
 - This aqueous solution is then washed three times with 10 mL of chloroform to remove unreacted atrazine and other non-polar impurities.[2]
- Precipitation: The aqueous layer is acidified to a pH of 2.0 with 6 N HCl. This will cause the **Atrazine-3-mercaptopropanoic acid** to precipitate out of the solution as a white solid.[2]
- Purification:
 - The white precipitate is collected by filtration.
 - The collected solid is washed with distilled water and then dried.[2]
 - For further purification, the precipitate can be dissolved in methanol and then allowed to evaporate at 37°C to form crystals.[2]
- Purity Check: The purity of the final product can be determined by High-Performance Liquid Chromatography (HPLC).[2]

Synthesis Workflow Diagram





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References

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- [2. researchgate.net \[researchgate.net\]](#)
- [3. pubs.acs.org \[pubs.acs.org\]](#)
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